

# Factor D inhibitor 6 solubility and preparation for experiments

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## Compound of Interest

Compound Name: *Factor D inhibitor 6*

Cat. No.: *B8689925*

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## Application Notes and Protocols: Factor D Inhibitor 6

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Factor D is a serine protease that plays a pivotal role in the amplification loop of the alternative complement pathway, a key component of the innate immune system. Dysregulation of this pathway is implicated in a variety of diseases, making Factor D a compelling therapeutic target. "**Factor D inhibitor 6**" refers to a potent and selective, orally bioavailable small molecule inhibitor based on an (S)-proline scaffold, developed by Novartis. This document provides detailed information on its properties, preparation for experimental use, and relevant assay protocols.

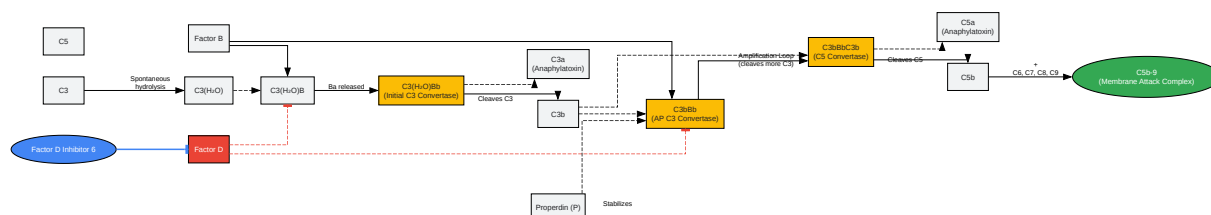
### Physicochemical and Potency Data

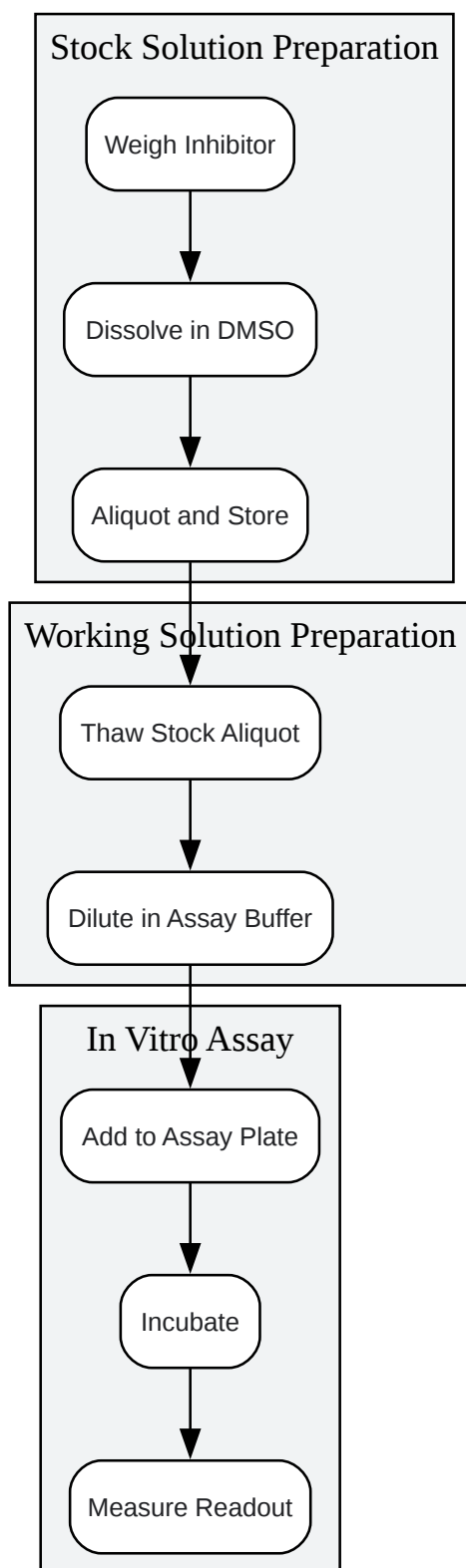
While specific quantitative solubility data for **Factor D inhibitor 6** is not readily available in the public domain, its development as an orally bioavailable compound suggests at least moderate aqueous solubility and permeability. For experimental purposes, it is common practice to prepare stock solutions in a polar aprotic solvent such as dimethyl sulfoxide (DMSO). The potency of **Factor D inhibitor 6** has been characterized in several functional assays.

Parameter	Value	Assay	Reference
IC50	0.006 $\mu$ M	Esterolytic Assay	<a href="#">[1]</a>
IC50	0.05 $\mu$ M	MAC Formation Assay	<a href="#">[1]</a>

## Signaling Pathway of the Alternative Complement Pathway

The diagram below illustrates the central role of Factor D in the alternative complement pathway.





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## References

- 1. Novel Insights into Factor D Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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